

tolclofos-methyl versus other organophosphorus fungicides efficacy

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tolclofos-methyl

CAS No.: 57018-04-9

Cat. No.: S545544

[Get Quote](#)

Tolclofos-Methyl Profile and Applications

The table below summarizes key information for the fungicide **tolclofos-methyl**, which is primarily used as a seed treatment to control soil-borne and seed-borne diseases [1].

Property	Description
Pesticide Type	Organophosphate fungicide [1]
Mode of Action	Non-systemic with contact action; shows protective & curative properties. Lipid peroxidation inhibitor. FRAC Code: 14 [1]
Example Pests Controlled	Seedling blight, Seed decay, Damping-off, Stem canker, Black scurf [1]
Example Applications	Potatoes, Lettuce, Soybean, Corn, Cotton, Sorghum, Sugarbeet, Ornamentals [1]
Physical State	Colourless crystalline powder [1]
Water Solubility (at 20°C)	0.708 mg/L (Low) [1]

Property	Description
Log P	3.8 (High) [1]

Experimental Protocols for Fungicide Efficacy Screening

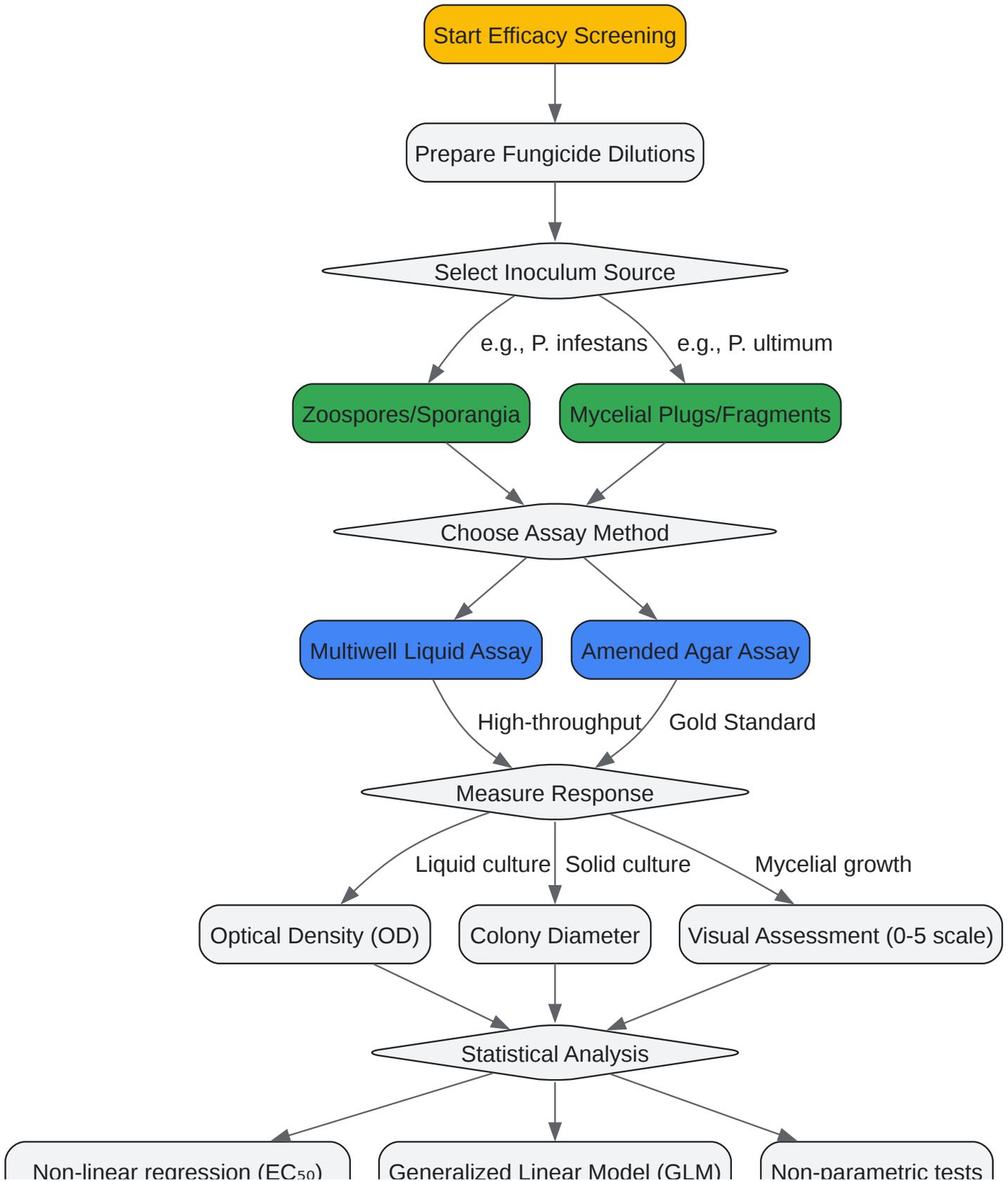
For researchers designing comparative studies, high-throughput methodologies are crucial for evaluating fungicide efficacy. The following protocols, validated on oomycete pathogens, can serve as a robust template for testing fungicides like **tolclofos-methyl** [2].

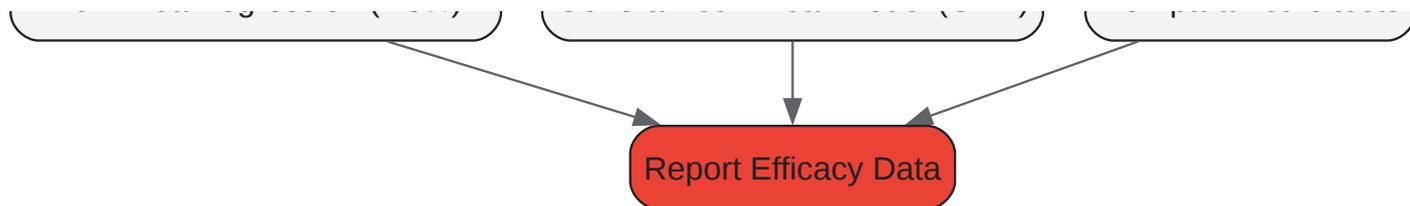
- **Multiwell Plate Assays:** These assays use liquid medium in 96-well plates and measure growth inhibition via **Optical Density (OD)**. The inoculum can be zoospores or mycelial fragments. This method is highly reproducible and avoids biases from active zoospore swimming [2].
- **Amended Agar Medium (AAM) Assay:** This traditional "gold standard" method involves growing the pathogen on Petri plates with agar media amended with the fungicide. Mycelial growth inhibition is measured by the **colony diameter** using mycelial plugs as the inoculum [2].

For reliable results, proper **statistical analysis** is critical. Depending on the data, options include [2]:

- **Non-linear regression** to determine the effective concentration that inhibits 50% of growth (**EC₅₀**).
- **Generalized Linear Models (GLM)** with a logit link for analyzing inhibition proportions.
- **Non-parametric statistics** for data that does not meet normality assumptions, such as visually assessed ordinal scores.

The workflow below illustrates how these elements come together in a screening process:





Click to download full resolution via product page

Research Context and Alternative Mechanisms

To frame your research, it is useful to understand that fungicides can have diverse modes of action. While **tolclofos-methyl** is a lipid peroxidation inhibitor, other fungicides work by activating specific fungal pathways. For example, the fungicide **fludioxonil** acts by inappropriately hyperactivating the High Osmolarity Glycerol (HOG) mitogen-activated protein kinase (MAPK) pathway, which disrupts fungal growth and infection structure development [3] [4]. This alternative mechanism could be a point of comparison in your guide.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Tolclofos-methyl (Ref: S 3349) - AERU [sitem.herts.ac.uk]
2. Methods for Fungicide Efficacy Screenings: Multiwell ... [pmc.ncbi.nlm.nih.gov]
3. Fungicide activity through activation of a fungal signalling ... [pubmed.ncbi.nlm.nih.gov]
4. an in vivo tool for rapid validation of fungicides with target ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tolclofos-methyl versus other organophosphorus fungicides efficacy]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545544#tolclofos-methyl-versus-other-organophosphorus-fungicides-efficacy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com